

Formulation of N-Oleoyl Alanine for In Vivo Preclinical Research

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Compound of Interest

Compound Name: *N-Oleoyl alanine*

Cat. No.: B15544588

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

N-Oleoyl alanine (OlAla) is an endogenous N-acyl amino acid, structurally analogous to the endocannabinoid anandamide, that has garnered significant interest for its potential therapeutic applications.[1] It is being investigated for its role in various physiological processes, including the modulation of reward pathways and withdrawal symptoms associated with substances of abuse like nicotine and alcohol.[2][3] Preclinical in vivo studies are crucial for elucidating its mechanisms of action and evaluating its therapeutic efficacy. This document provides a detailed guide to the formulation and administration of **N-Oleoyl alanine** for such studies, ensuring reproducibility and accurate interpretation of results.

Data Presentation

Solubility and Formulation Data

A critical aspect of in vivo research is the appropriate formulation of the test compound to ensure its bioavailability and consistent delivery. The following table summarizes the solubility of **N-Oleoyl alanine** in various solvents and details a commonly used vehicle for in vivo administration.

Parameter	Details	Reference
Solubility		
Ethanol: 50 mg/ml	[4]	
DMSO: 30 mg/ml	[4]	
DMF: 10 mg/ml	[4]	
PBS (pH 7.2): 0.25 mg/ml	[4]	
In Vivo Vehicle	A mixture of ethanol, Emulphor (or Tween 80), and saline (0.9% w/v) in a 1:1:18 ratio.	[1][2]
Stability	≥ 2 years when stored at -20°C.	[4]

In Vivo Dosing Information

The effective dose of **N-Oleoyl alanine** can vary depending on the animal model and the specific biological question being investigated. The table below provides a summary of dosages used in published studies.

Animal Model	Dosage Range	Administration Route	Therapeutic Area	Reference
Mice	5, 15, 30 mg/kg	Intraperitoneal (i.p.)	Nicotine Reward	[2]
Mice	30, 60 mg/kg	Intraperitoneal (i.p.)	Nicotine Withdrawal	[2]
Rats	5 mg/kg	Intraperitoneal (i.p.)	Morphine Tolerance	[1]
Mice	60 mg/kg	Intraperitoneal (i.p.)	Alcohol Self-Administration	[3][5]

Experimental Protocols

Preparation of N-Oleoyl Alanine Formulation for In Vivo Administration

This protocol describes the preparation of **N-Oleoyl alanine** in the commonly used ethanol:Emulphor:saline vehicle.

Materials:

- **N-Oleoyl alanine** powder
- 200 proof Ethanol
- Emulphor (or Tween 80)
- Sterile 0.9% Saline
- Sterile vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the required amount of **N-Oleoyl alanine** based on the desired final concentration and total volume.
- **Initial Dissolution:** Dissolve the **N-Oleoyl alanine** powder in ethanol. For a 1:1:18 vehicle, this will be 1 part of the final volume. Vortex thoroughly to ensure complete dissolution.
- **Addition of Emulsifier:** Add an equal part of Emulphor (or Tween 80) to the ethanol-lipid solution. Vortex again to mix.
- **Saline Addition:** Gradually add 18 parts of sterile 0.9% saline to the mixture while continuously vortexing. This slow addition is crucial to prevent precipitation and form a stable emulsion.

- **Final Homogenization:** Continue to vortex the final solution for several minutes until it appears as a homogenous, slightly cloudy emulsion. Sonication can be used for a short period to improve the homogeneity of the solution if needed.
- **Storage:** The freshly prepared formulation should be used immediately. If short-term storage is necessary, it should be kept on ice and protected from light.

In Vivo Administration Protocol (Intraperitoneal Injection in Mice)

This protocol provides a general guideline for the intraperitoneal administration of the prepared **N-Oleoyl alanine** formulation to mice.

Materials:

- Prepared **N-Oleoyl alanine** formulation
- Sterile syringes (e.g., 1 ml)
- Sterile needles (e.g., 27-30 gauge)
- Appropriate animal handling and restraint devices
- 70% ethanol for disinfection

Procedure:

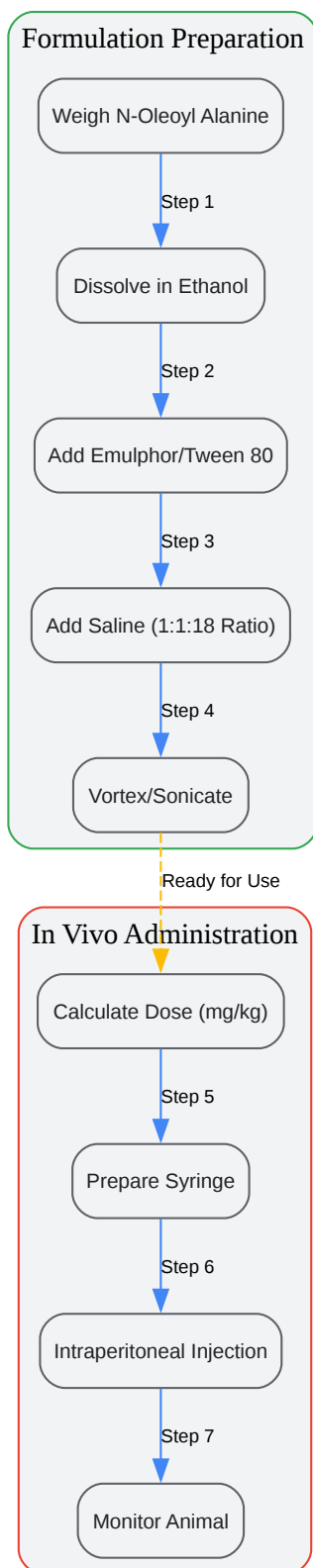
- **Animal Handling:** Acclimatize the mice to the experimental room and handling procedures to minimize stress.
- **Dose Calculation:** Calculate the volume of the formulation to be injected based on the animal's body weight and the desired dose (mg/kg).
- **Syringe Preparation:** Gently mix the formulation vial before drawing the calculated volume into a sterile syringe. Ensure there are no air bubbles.
- **Injection Site:** Properly restrain the mouse. The injection site for intraperitoneal administration is typically in the lower quadrant of the abdomen, off the midline to avoid the

bladder and cecum.

- **Injection:** Insert the needle at a shallow angle (approximately 10-20 degrees) into the peritoneal cavity. Aspirate briefly to ensure no blood or urine is drawn, then slowly inject the formulation.
- **Post-Injection Monitoring:** Return the mouse to its home cage and monitor for any adverse reactions.

Visualizations

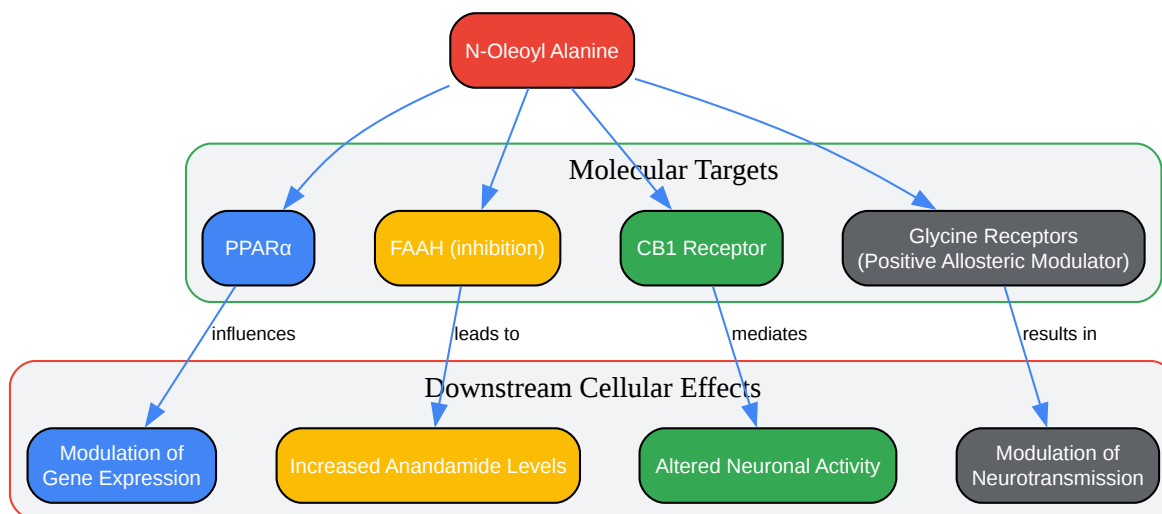
Experimental Workflow for In Vivo Formulation and Administration



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Caption: Workflow for **N-Oleoyl alanine** formulation and in vivo administration.

Postulated Signaling Pathways of N-Oleoyl Alanine



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Caption: Potential signaling pathways of **N-Oleoyl alanine**.

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